

# 3,4-Dibromophenol safety and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,4-Dibromophenol

Cat. No.: B166983

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## An In-depth Technical Guide to the Safety and Handling of 3,4-Dibromophenol

This document provides a comprehensive overview of the safety precautions, handling protocols, and toxicological information for **3,4-Dibromophenol** (CAS No. 615-56-5), intended for researchers, scientists, and professionals in drug development. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing potential exposure risks.

## Hazard Identification and Classification

**3,4-Dibromophenol** is a hazardous substance that requires careful handling. While specific GHS classifications can vary slightly by supplier, the primary hazards are consistent. The compound is generally classified as an irritant and is harmful if ingested or comes into contact with skin.

Table 1: GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1] [2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[2]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation.[2]
Hazardous to the Aquatic Environment, Acute Hazard	Category 2	H401: Toxic to aquatic life.[1]

Note: Some safety data sheets for closely related isomers like 2,4-Dibromophenol indicate a higher acute oral toxicity (Category 1 or 2, "Fatal if swallowed").[2][3] Given the structural similarity, a high degree of caution is warranted.

Symptoms of exposure may include irritation of the skin, eyes, mucous membranes, and upper respiratory tract.[4] Prolonged contact can lead to dermatitis or burns.[4]

## Physical and Chemical Properties

Understanding the physicochemical properties of **3,4-Dibromophenol** is essential for its safe handling and storage.

Table 2: Physical and Chemical Properties of **3,4-Dibromophenol**

Property	Value	Source
CAS Number	615-56-5	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Br <sub>2</sub> O	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	251.90 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White solid	<a href="#">[7]</a>
Density	2.095 g/cm <sup>3</sup>	<a href="#">[5]</a> <a href="#">[7]</a>
Boiling Point	286.3°C at 760 mmHg	<a href="#">[7]</a>
Flash Point	126.9°C	<a href="#">[7]</a>
Solubility	Insoluble in water.	<a href="#">[4]</a>

## Safe Handling and Storage Protocols

Proper handling and storage procedures are paramount to minimize the risk of exposure.

## Engineering Controls and Work Practices

- Ventilation: All work involving **3,4-Dibromophenol** powder or solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Hygiene: Wash hands and skin thoroughly after handling.[\[1\]](#) Do not eat, drink, or smoke in areas where the chemical is used.[\[1\]](#)
- Dust and Aerosol Prevention: Avoid the formation of dust and aerosols during handling.[\[5\]](#)[\[8\]](#)  
Use non-sparking tools to prevent ignition.[\[5\]](#)

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3,4-Dibromophenol**.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Source(s)
Eye/Face Protection	ANSI Z87.1 compliant safety goggles or a face shield.	Protects against splashes and dust, which cause serious eye irritation. <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Hand Protection	Chemical-impermeable gloves (e.g., Nitrile, Neoprene).	Prevents skin contact, which causes irritation and allows for absorption. Gloves must be inspected before use and changed immediately upon contamination. <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[9]</a>
Body Protection	Fully buttoned laboratory coat.	Prevents contamination of personal clothing. <a href="#">[9]</a> <a href="#">[11]</a> For larger quantities or splash risks, impervious clothing or an apron should be used. <a href="#">[5]</a> <a href="#">[9]</a>
Respiratory Protection	Not typically required if handled within a fume hood.	If ventilation is inadequate or exposure limits are exceeded, a full-face respirator should be used. <a href="#">[5]</a>

## Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)[\[12\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[10\]](#)
- The container should be stored apart from foodstuff containers.[\[5\]](#)
- Some related compounds are noted to be light and air sensitive, so storage under an inert gas and protection from light is advisable.[\[1\]](#)

Diagram 1: Standard Workflow for Handling 3,4-Dibromophenol

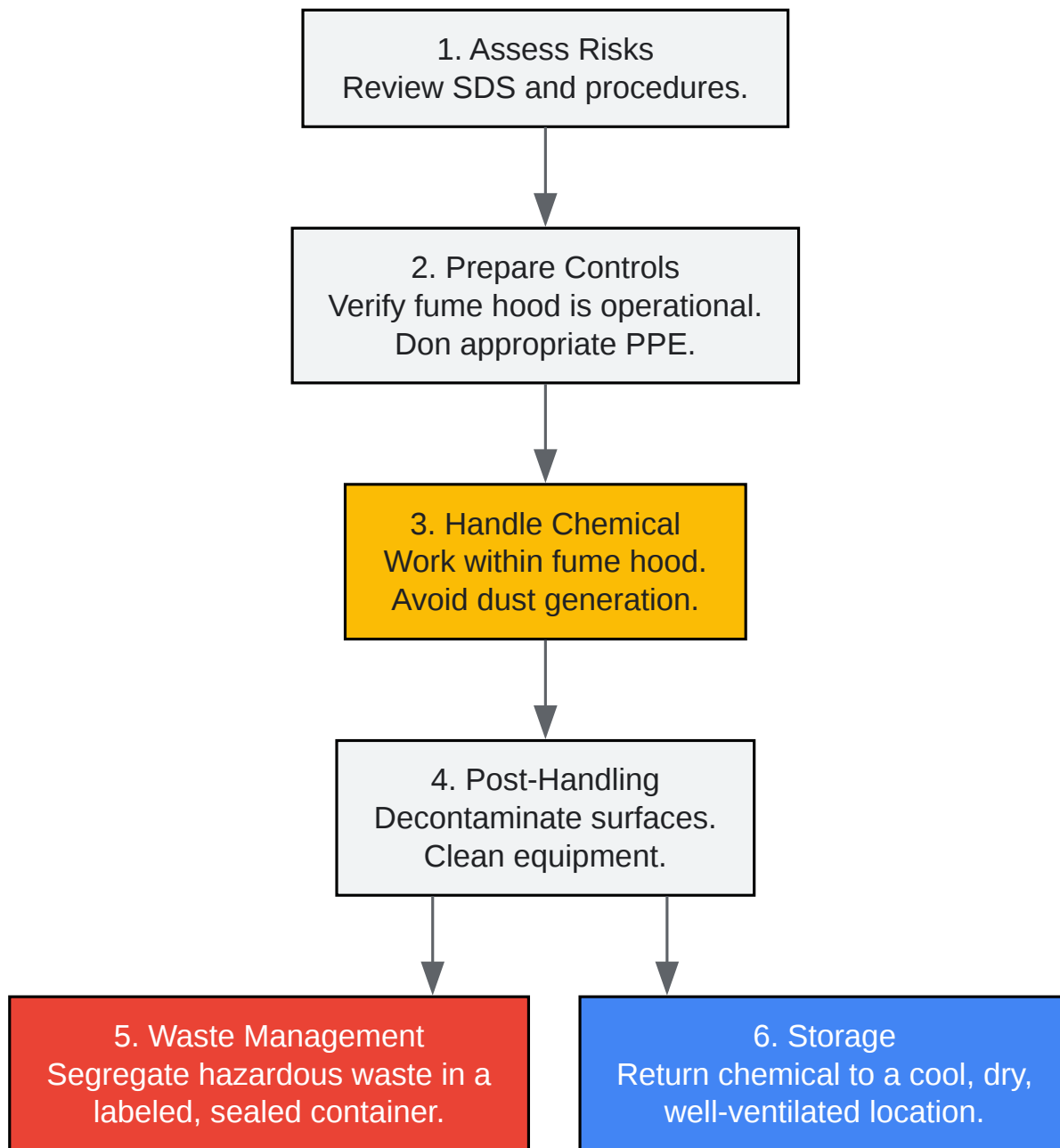
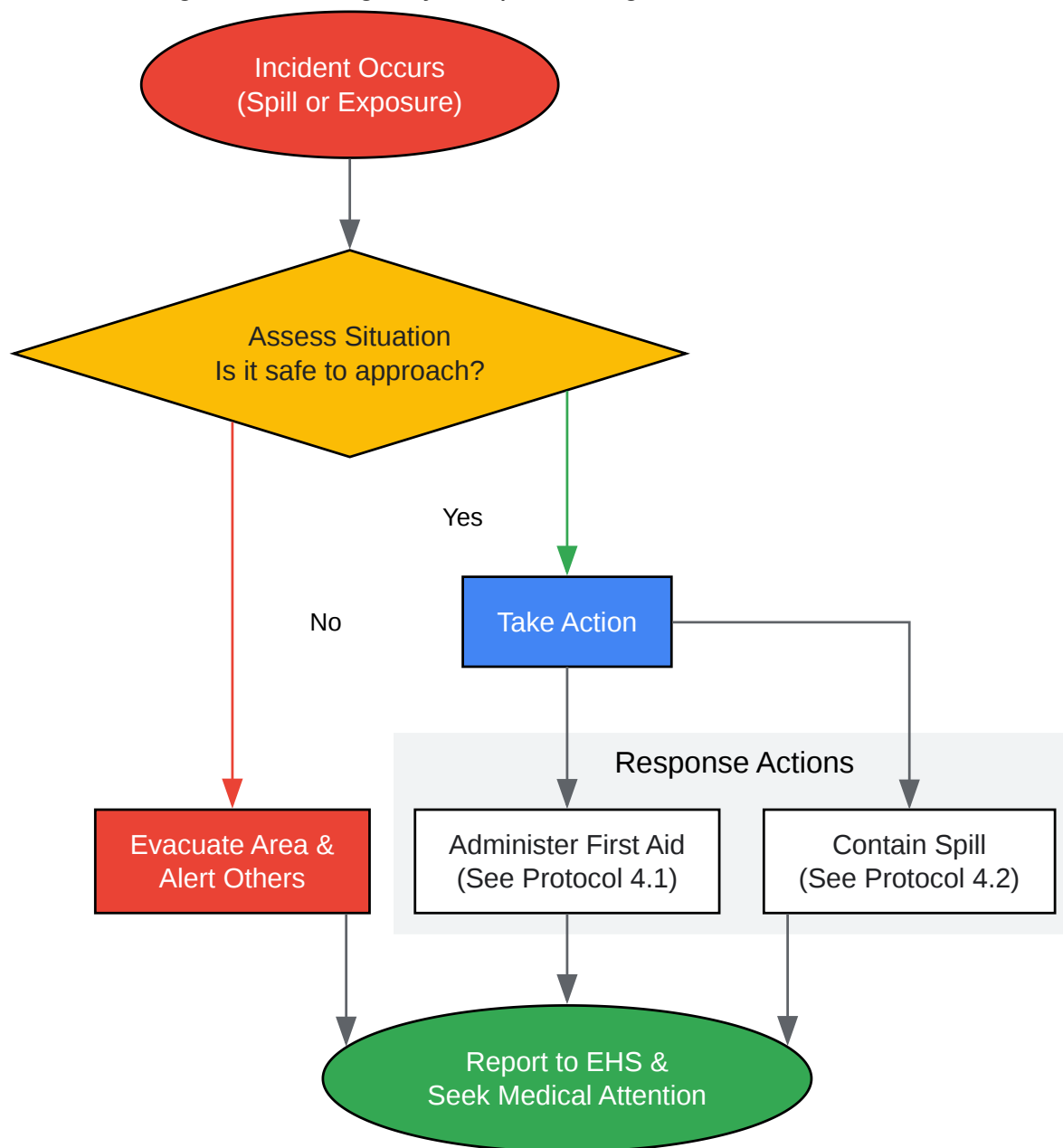


Diagram 2: Emergency Response Logic for a Chemical Incident

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Email: [info@benchchem.com](mailto:info@benchchem.com)